

# Application Note: Analysis of Chlorthiophos using Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: **Chlorthiophos**

Cat. No.: **B166581**

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## Introduction

**Chlorthiophos** is an organophosphate insecticide and acaricide. Due to its potential toxicity and the enforcement of maximum residue limits (MRLs) in food and environmental samples, sensitive and selective analytical methods are required for its detection and quantification. Gas chromatography coupled with mass spectrometry (GC-MS), particularly tandem mass spectrometry (GC-MS/MS), offers a robust and reliable platform for the analysis of **Chlorthiophos** residues. This application note provides a detailed protocol for the analysis of **Chlorthiophos** in a food matrix using the QuEChERS sample preparation method followed by GC-MS/MS analysis.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the analysis of **Chlorthiophos** isomers using the described methodology.

Parameter	Chlorthiophos-1	Chlorthiophos-2	Chlorthiophos-3
Retention Time (min)	18.94	19.12	Not specified
Precursor Ion (m/z)	256.9	324.9	324.9
Product Ion 1 (m/z)	239.0	268.9	268.9
Collision Energy 1 (eV)	14	14	14
Product Ion 2 (m/z)	193.0	205.0	205.0
Collision Energy 2 (eV)	22	18	18
Limit of Detection (LOD)	< 10 µg/kg	< 10 µg/kg	< 10 µg/kg
Limit of Quantification (LOQ)	< 10 µg/kg	< 10 µg/kg	< 10 µg/kg
Recovery (%)	70-120%	70-120%	70-120%

## Experimental Protocols

### Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices.

#### Materials:

- Homogenized sample (e.g., fruit or vegetable)
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate ( $MgSO_4$ ), anhydrous
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent

- C18 sorbent
- Graphitized carbon black (GCB) - optional, for samples with high pigment content
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- Centrifuge
- Vortex mixer

**Procedure:**

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Cap the tube and vortex vigorously for 1 minute.
- Add 4 g of anhydrous MgSO<sub>4</sub> and 1 g of NaCl to the tube.
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge the tube at  $\geq 3000 \times g$  for 5 minutes.
- Transfer the upper acetonitrile layer to a 15 mL centrifuge tube containing 150 mg PSA, 900 mg anhydrous MgSO<sub>4</sub>, and 150 mg C18.
- Vortex for 30 seconds.
- Centrifuge at  $\geq 3000 \times g$  for 5 minutes.
- The supernatant is ready for GC-MS analysis.

## GC-MS/MS Analysis

**Instrumentation:**

- Gas chromatograph equipped with a tandem mass spectrometer (GC-MS/MS).
- Capillary column: e.g., Rxi-5ms (30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness) or equivalent.

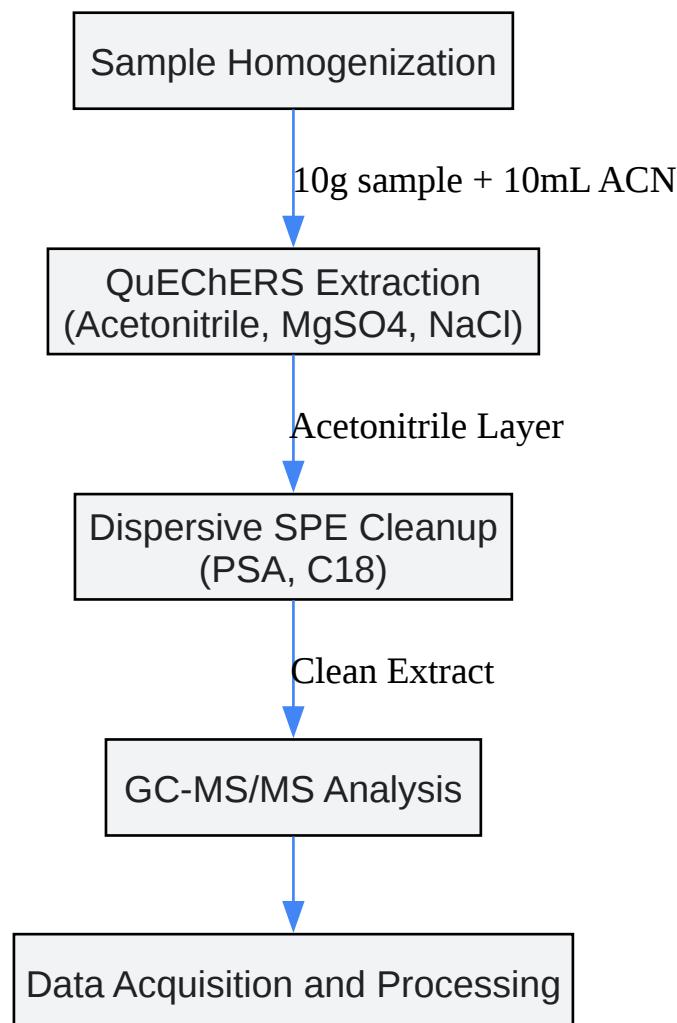
#### GC Parameters:

- Injector Temperature: 250 °C
- Injection Mode: Splitless
- Injection Volume: 1  $\mu$ L
- Carrier Gas: Helium
- Flow Rate: 1.0 mL/min (constant flow)
- Oven Temperature Program:
  - Initial temperature: 70 °C, hold for 2 minutes
  - Ramp 1: 25 °C/min to 150 °C
  - Ramp 2: 3 °C/min to 200 °C
  - Ramp 3: 8 °C/min to 280 °C, hold for 10 minutes

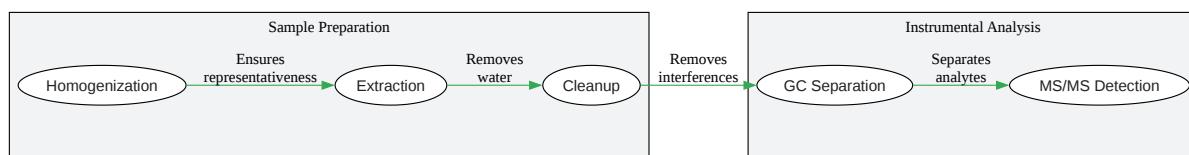
#### MS/MS Parameters:

- Ionization Mode: Electron Impact (EI)
- Ion Source Temperature: 230 °C
- Transfer Line Temperature: 280 °C
- Acquisition Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions: Refer to the Quantitative Data Summary table.

## Visualizations

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Caption: Experimental workflow for **Chlorthiophos** analysis.

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Caption: Logical relationships in the analytical process.

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